

# An In-depth Technical Guide to the Crystal Structure of Iron(II) Iodide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ferrous Iodide

Cat. No.: B1584420

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of iron(II) iodide ( $\text{FeI}_2$ ), a material of interest for its magnetic properties and potential applications in catalysis. This document details the crystallographic parameters, synthesis methodologies, and the experimental procedures used for its structural determination, presenting quantitative data in a clear, tabular format and illustrating key concepts with diagrams.

## Crystal Structure and Properties

Iron(II) iodide crystallizes in the trigonal crystal system, adopting the cadmium iodide ( $\text{CdI}_2$ ) type structure.<sup>[1][2]</sup> This structure is characterized by a layered arrangement of ions, where sheets of iron(II) cations are sandwiched between two layers of iodide anions. These sandwich-like layers are held together by weak van der Waals forces, which allows for easy cleavage along the basal planes.<sup>[3][4]</sup>

The crystal belongs to the space group  $P\bar{3}m1$  (No. 164).<sup>[1][5]</sup> Within this structure, each  $\text{Fe}^{2+}$  ion is octahedrally coordinated to six  $\text{I}^-$  ions, forming  $\text{FeI}_6$  octahedra. These octahedra share edges to form infinite two-dimensional sheets perpendicular to the c-axis.<sup>[1][6]</sup> Each  $\text{I}^-$  ion is, in turn, coordinated to three  $\text{Fe}^{2+}$  ions in a trigonal pyramidal geometry.

Table 1: Crystallographic Data for Iron(II) Iodide

Parameter	Value	Reference
Crystal System	Trigonal	[1]
Space Group	P-3m1	[1][5]
Lattice Parameters	a = 4.04 Å, c = 6.75 Å	[2]
Unit Cell Volume	94.7 Å <sup>3</sup>	Calculated
Formula Units (Z)	1	
Density (calculated)	5.406 g/cm <sup>3</sup>	Calculated
Coordination Number (Fe <sup>2+</sup> )	6 (Octahedral)	[1]
Coordination Number (I <sup>-</sup> )	3 (Trigonal Pyramidal)	[1]

## Experimental Protocols

### Synthesis of Anhydrous Iron(II) Iodide

Several methods have been reported for the synthesis of anhydrous iron(II) iodide.

#### Method 1: Direct Reaction of Elements

High-purity anhydrous iron(II) iodide can be synthesized by the direct reaction of iron powder with iodine vapor at elevated temperatures.

- Materials: High-purity iron powder, iodine crystals.
- Procedure:
  - A stoichiometric amount of iron powder and iodine crystals are sealed in an evacuated quartz ampoule.
  - The ampoule is placed in a tube furnace and heated to 500 °C.[2]
  - The reaction is held at this temperature for a sufficient duration to ensure complete reaction.

- The ampoule is then slowly cooled to room temperature.

## Method 2: In Situ Synthesis in Solution

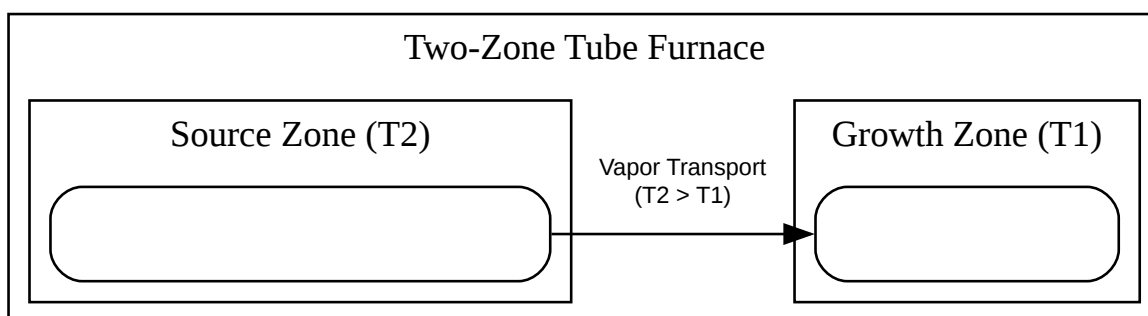
For applications where the immediate use of  $\text{FeI}_2$  in solution is required, an in situ synthesis can be performed.

- Materials: Iron powder, iodine, anhydrous acetonitrile.
- Procedure:
  - An excess of iron powder is suspended in anhydrous acetonitrile in a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen).
  - A stoichiometric amount of iodine is added to the suspension.
  - The mixture is stirred at room temperature or gently heated until the color of the iodine disappears, indicating the formation of iron(II) iodide. The resulting solution can be used directly for subsequent reactions.

## Single Crystal Growth

High-quality single crystals of iron(II) iodide suitable for X-ray diffraction can be grown using chemical vapor transport (CVT) or the Bridgman method.

Conceptual Workflow for Chemical Vapor Transport (CVT):



[Click to download full resolution via product page](#)

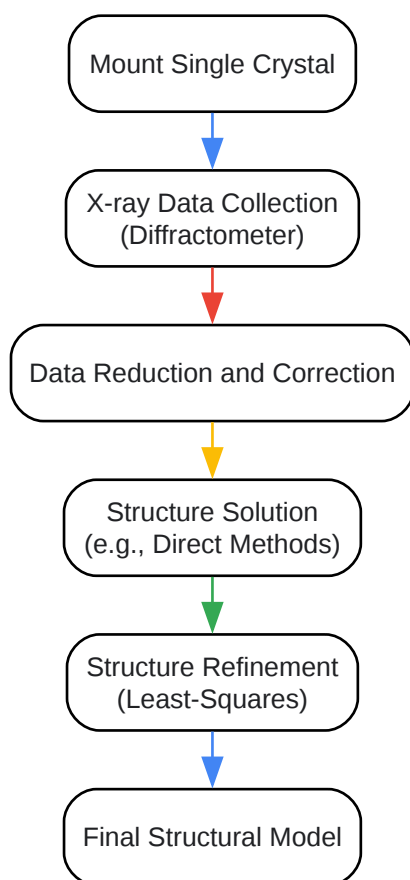
Caption: Conceptual workflow for the chemical vapor transport growth of  $\text{FeI}_2$  single crystals.

- Protocol Outline (CVT):
  - Polycrystalline  $\text{FeI}_2$  powder is loaded into one end of a quartz ampoule (the source zone).
  - A small amount of a transport agent, such as iodine, is added.
  - The ampoule is evacuated and sealed.
  - The ampoule is placed in a two-zone tube furnace, with the source zone at a higher temperature ( $T_2$ ) and the other end (the growth zone) at a slightly lower temperature ( $T_1$ ).
  - The temperature gradient drives the transport of  $\text{FeI}_2$  via the gaseous phase to the cooler growth zone, where it deposits and forms single crystals.

## Single-Crystal X-ray Diffraction and Structure Refinement

The determination of the crystal structure of iron(II) iodide from a single crystal involves data collection using a diffractometer and subsequent data processing and structure refinement.

Logical Flow of Single-Crystal Structure Determination:



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 2. Iron(II) iodide - Wikipedia [en.wikipedia.org]
- 3. 2dsemiconductors.com [2dsemiconductors.com]
- 4. FeI<sub>2</sub> is a metal halide compound composed of iron and iodine that has a layered crystal structure with weak interlayer interactions held together by van der Waals forces. [megantech.pl]
- 5. mp-571122: FeI<sub>2</sub> (trigonal, P-3m1, 164) [legacy.materialsproject.org]

- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Iron(II) Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584420#crystal-structure-of-iron-ii-iodide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)